

Application Note: Protocol for [Novel Peptide Inhibitor] Administration in Mice

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Compound of Interest

Compound Name: *Kempfpkypvep*

Cat. No.: *B15618143*

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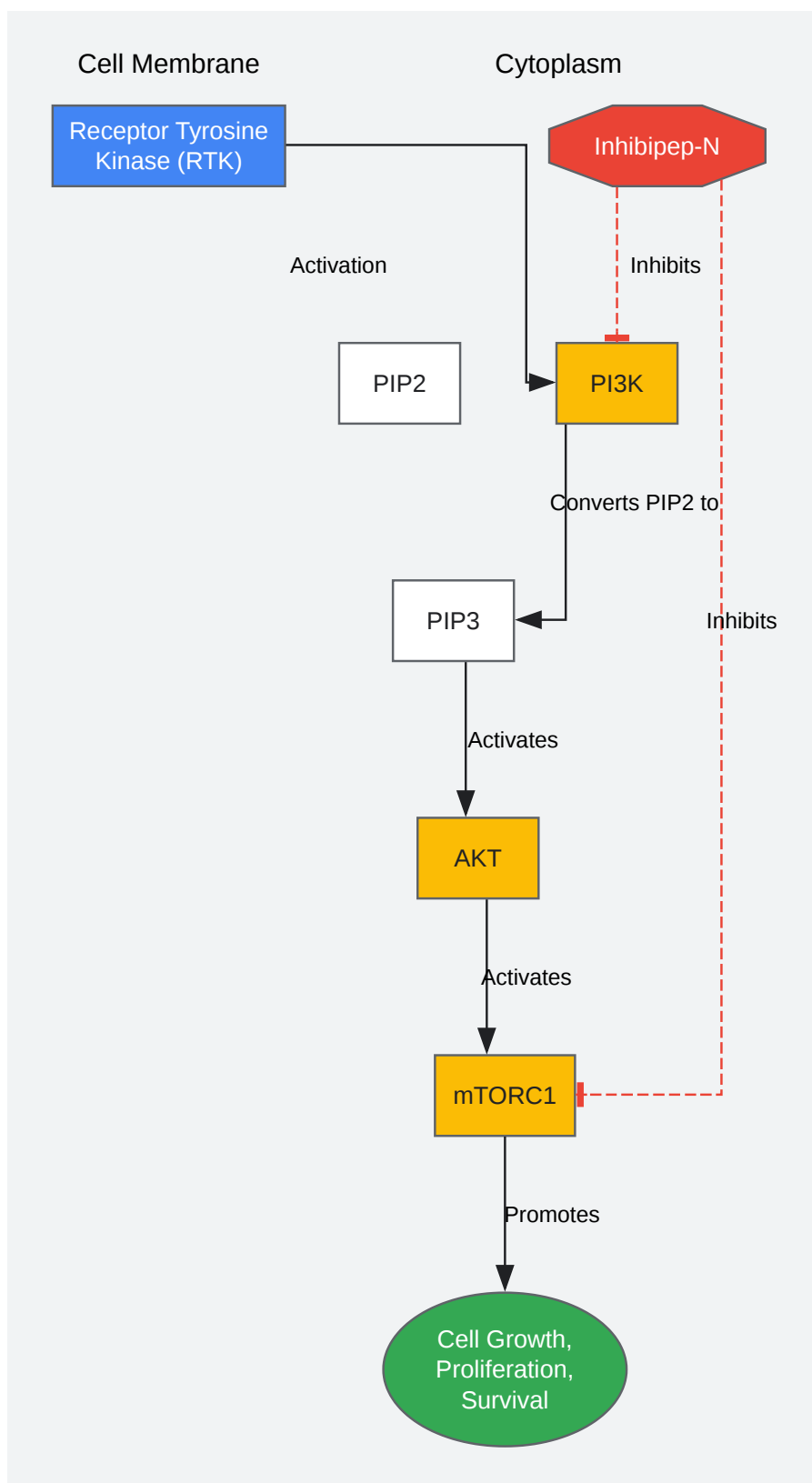
Audience: Researchers, scientists, and drug development professionals.

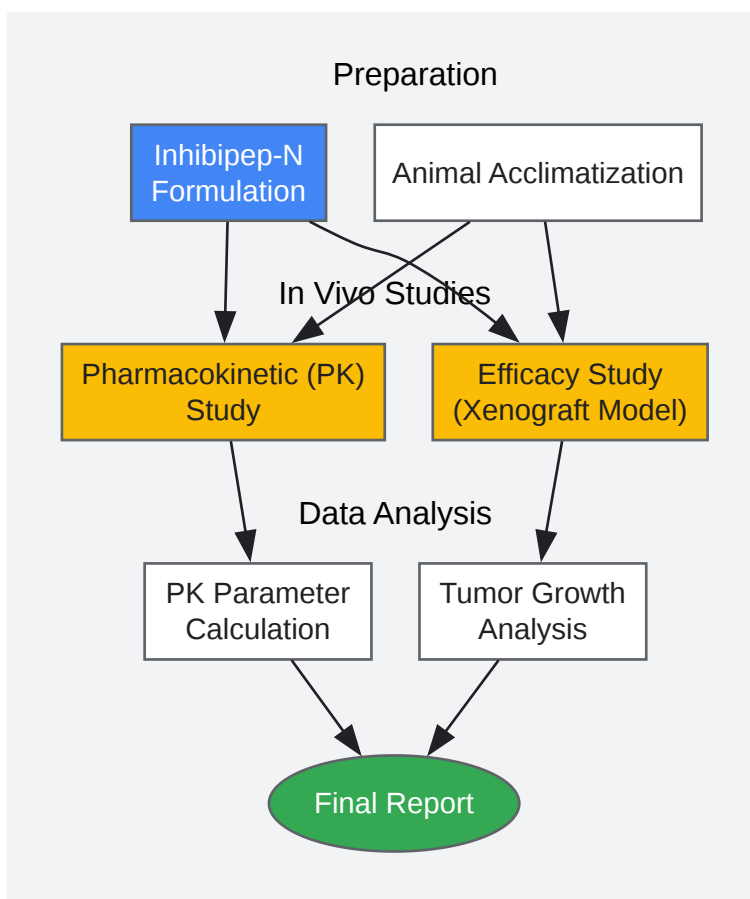
Introduction

This document provides a detailed protocol for the administration of a novel peptide inhibitor, designated here as Inhibipep-N, to mice for preclinical research. Inhibipep-N is a synthetic peptide designed to target the PI3K/AKT/mTOR signaling pathway, which is frequently dysregulated in various cancers.[1][2][3] This pathway plays a crucial role in cell growth, proliferation, and survival.[2][3][4] This protocol covers the reconstitution, formulation, and administration of Inhibipep-N, as well as workflows for evaluating its pharmacokinetic profile and in vivo efficacy in a xenograft mouse model.

Signaling Pathway of Inhibipep-N

Inhibipep-N is hypothesized to act as a dual inhibitor of PI3K and mTOR, key nodes in the PI3K/AKT/mTOR signaling cascade.[1] By targeting both upstream (PI3K) and downstream (mTOR) components, Inhibipep-N aims to overcome feedback loops that can limit the efficacy of single-target inhibitors.[1]





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References

- 1. aacrjournals.org [aacrjournals.org]
- 2. Inhibition of the PI3K/AKT/mTOR Pathway in Solid Tumors - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Frontiers | PI3K/Akt/mTOR Pathway and Its Role in Cancer Therapeutics: Are We Making Headway? [frontiersin.org]
- 4. researchgate.net [researchgate.net]
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